

An In-depth Technical Guide to the Physical and Chemical Properties of Glycerol

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Compound of Interest

Compound Name: Glyurallin A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of Glycerol (also known as Glycerin), a simple polyol compound with significant applications in the pharmaceutical, food, and cosmetic industries. This document summarizes key quantitative data, outlines experimental contexts, and visualizes relevant biological pathways to serve as an essential resource for professionals in research and drug development.

Physical Properties of Glycerol

Glycerol is a colorless, odorless, and viscous liquid with a sweet taste.^{[1][2][3][4]} Its hygroscopic nature, meaning it readily absorbs moisture from the air, is one of its most notable characteristics.^{[1][2][3][4]}

Table 1: Quantitative Physical Properties of Glycerol

Property	Value	Conditions
Molecular Formula	C ₃ H ₈ O ₃	Standard temperature and pressure
Molar Mass	92.094 g/mol	
Appearance	Clear, colorless, syrupy liquid	
Density	1.261 g/cm ³	At 20 °C
Melting Point	17.8 °C (64.0 °F)	
Boiling Point	290 °C (554 °F)	
Solubility	Miscible with water and alcohol	
Slightly soluble in diethyl ether, ethyl acetate		
Insoluble in hydrocarbons		

Data sourced from multiple chemical databases and scientific publications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Chemical Properties and Reactivity

Glycerol is a stable triol that can undergo reactions typical of alcohols. The presence of three hydroxyl (-OH) groups dictates its chemical behavior, including its high solubility in water and its role as a versatile chemical intermediate.[\[4\]](#)[\[5\]](#)

Key Chemical Reactions:

- **Esterification:** Glycerol reacts with fatty acids to form glycerides (e.g., triglycerides), which are the primary constituents of fats and oils.
- **Oxidation:** Mild oxidation of glycerol can yield glyceraldehyde or dihydroxyacetone, while strong oxidation can break the carbon chain.
- **Nitration:** The reaction of glycerol with a mixture of nitric and sulfuric acids produces nitroglycerin, a potent explosive and vasodilator.[\[3\]](#)

Table 2: Chemical Identifiers and Properties

Identifier/Property	Value
IUPAC Name	Propane-1,2,3-triol
CAS Number	56-81-5
PubChem CID	753
Chemical Stability	Chemically stable under normal conditions. May crystallize at low temperatures. [2]

Experimental Protocols: A Methodological Overview

The characterization of glycerol's properties involves standard analytical techniques in chemistry.

Determination of Physical Properties:

- **Melting and Boiling Points:** These are typically determined using a melting point apparatus and distillation setup, respectively, under controlled pressure.
- **Density:** Measured using a pycnometer or a hydrometer at a specified temperature.
- **Solubility:** Assessed by mixing glycerol with various solvents and observing miscibility or the formation of a saturated solution.

Spectroscopic Analysis:

While not detailed in the search results, the structural elucidation of glycerol and its derivatives would standardly involve techniques such as:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To determine the proton and carbon framework of the molecule.
- **Infrared (IR) Spectroscopy:** To identify the characteristic hydroxyl (-OH) functional groups.
- **Mass Spectrometry (MS):** To determine the molecular weight and fragmentation pattern.

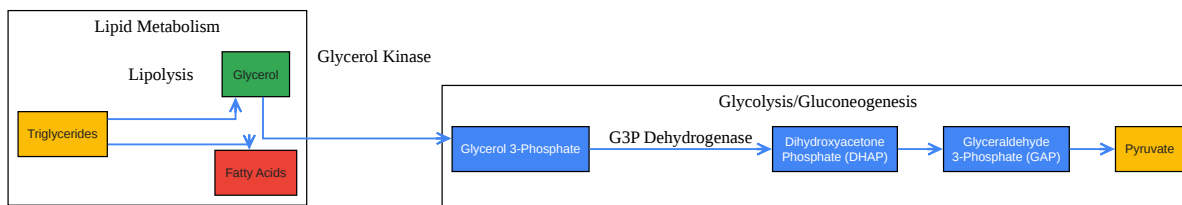
The provided search results mention that the structure of flavonoids, not glycerol, was determined using UV spectra, HR-MS, and NMR.[6]

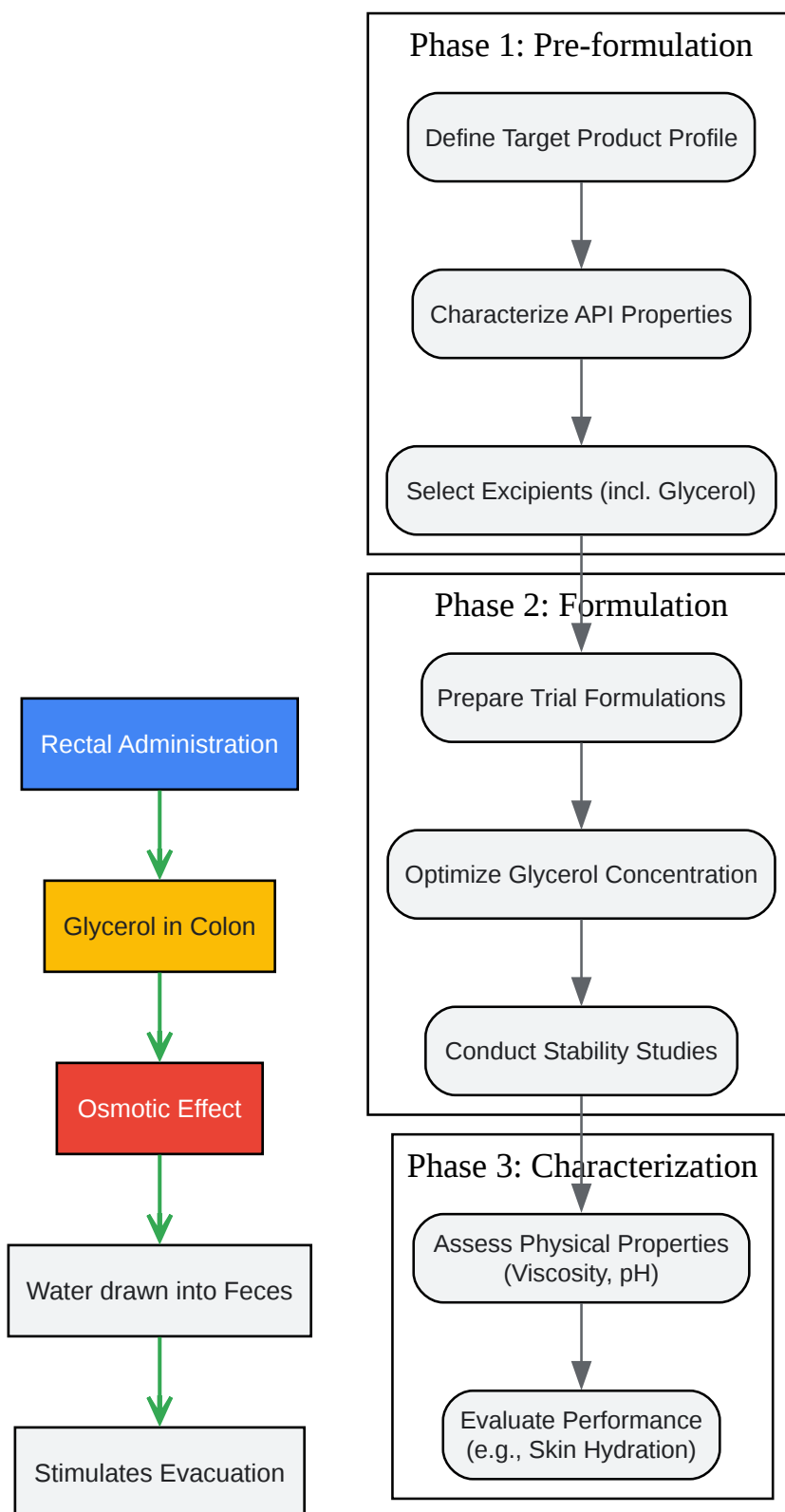
Biological Role and Signaling Pathways

Glycerol plays a crucial role in metabolism as the backbone of triglycerides.[1] When the body utilizes fat for energy, triglycerides are broken down into fatty acids and glycerol.[7] The glycerol component can then enter the glycolysis or gluconeogenesis pathways in the liver and kidneys.[1][7]

Metabolic Fate of Glycerol:

The diagram below illustrates the entry of glycerol into the central metabolic pathway.





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